

Proper handling and storage techniques for Dicyclopentyldimethoxysilane in a lab setting

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Compound of Interest

Compound Name: Dicyclopentyldimethoxysilane

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Application Notes and Protocols: Dicyclopentyldimethoxysilane

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidance on the proper handling and storage of **Dicyclopentyldimethoxysilane** (DCPDMS) in a laboratory environment. Adherence to these protocols is crucial for ensuring personnel safety and maintaining the integrity of the chemical.

Chemical and Physical Properties

Dicyclopentyldimethoxysilane is a colorless, transparent liquid with a characteristic odor.^[1] It is primarily used as an external electron donor in Ziegler-Natta catalyst systems for propylene polymerization, where it enhances the isotactic content of the polymer.^[2] It is soluble in organic solvents but insoluble in water.

Property	Value	Reference
CAS Number	126990-35-0	[3][4]
Molecular Formula	C ₁₂ H ₂₄ O ₂ Si	[3]
Molecular Weight	228.4 g/mol	[4]
Boiling Point	251 °C (760 mmHg); 118 °C (9 mmHg); 103 °C (5 mmHg)	
Flash Point	94 °C (closed cup); 102 °C (closed)	
Density	0.984 g/cm ³ (25 °C)	[3]
Refractive Index	1.4640 - 1.4650 (25 °C)	[3]

Hazard Identification and Safety Precautions

Dicyclopentylmethoxysilane is classified as a hazardous substance. It is crucial to be aware of its potential dangers and to take appropriate safety measures.

Hazard Statements:

- Causes skin irritation.[5]
- Causes serious eye damage.[5]
- Very toxic to aquatic life with long-lasting effects.[5]
- May be combustible at high temperatures.

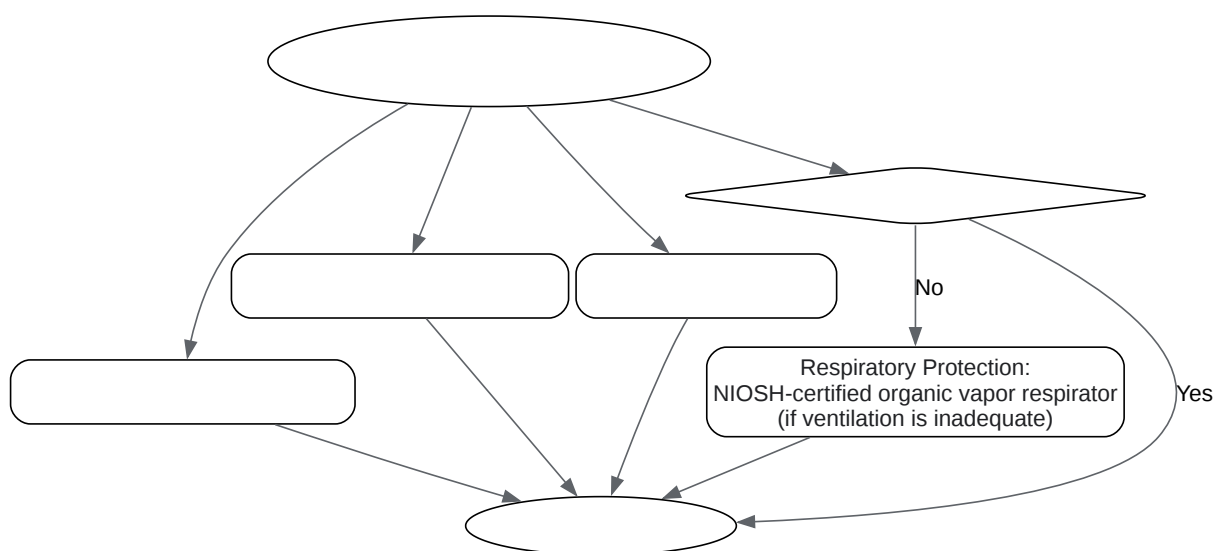
Precautionary Statements:

- Avoid contact with skin, eyes, and clothing.[6]
- Wear protective gloves, protective clothing, eye protection, and face protection.[5]
- Wash skin thoroughly after handling.[5]

- Avoid release to the environment.[5]
- Use in a well-ventilated area.[5]
- Keep away from heat, sparks, and open flames.[6]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure risk. The following diagram outlines the decision-making process for PPE selection.



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Caption: PPE Selection Workflow for **Dicyclopentylidimethoxysilane**.

Handling and Storage Protocols

Handling

- Always handle **Dicyclopentylidimethoxysilane** in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)
- Avoid breathing vapors or mist.[\[5\]](#)[\[6\]](#)
- Prevent contact with skin and eyes.[\[5\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[5\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Keep containers tightly closed and protected by nitrogen.[\[1\]](#)
- Store away from incompatible materials such as acids, alkalis, and oxidants.[\[1\]](#)
- The recommended storage temperature is between 5 and 30°C (40 to 83°F).[\[7\]](#)
- Protect from moisture, as it readily hydrolyzes in the presence of water or moisture.[\[1\]](#)[\[6\]](#)

Experimental Protocol: General Use in a Laboratory Setting

This protocol outlines the general steps for using **Dicyclopentylidimethoxysilane** as a reagent or catalyst in a laboratory experiment.

Materials:

- **Dicyclopentylidimethoxysilane**
- Appropriate solvents and other reagents
- Inert atmosphere apparatus (e.g., Schlenk line or glovebox)
- Glassware (oven-dried)

- Syringes and needles
- Personal Protective Equipment (as outlined in Section 3.0)

Procedure:

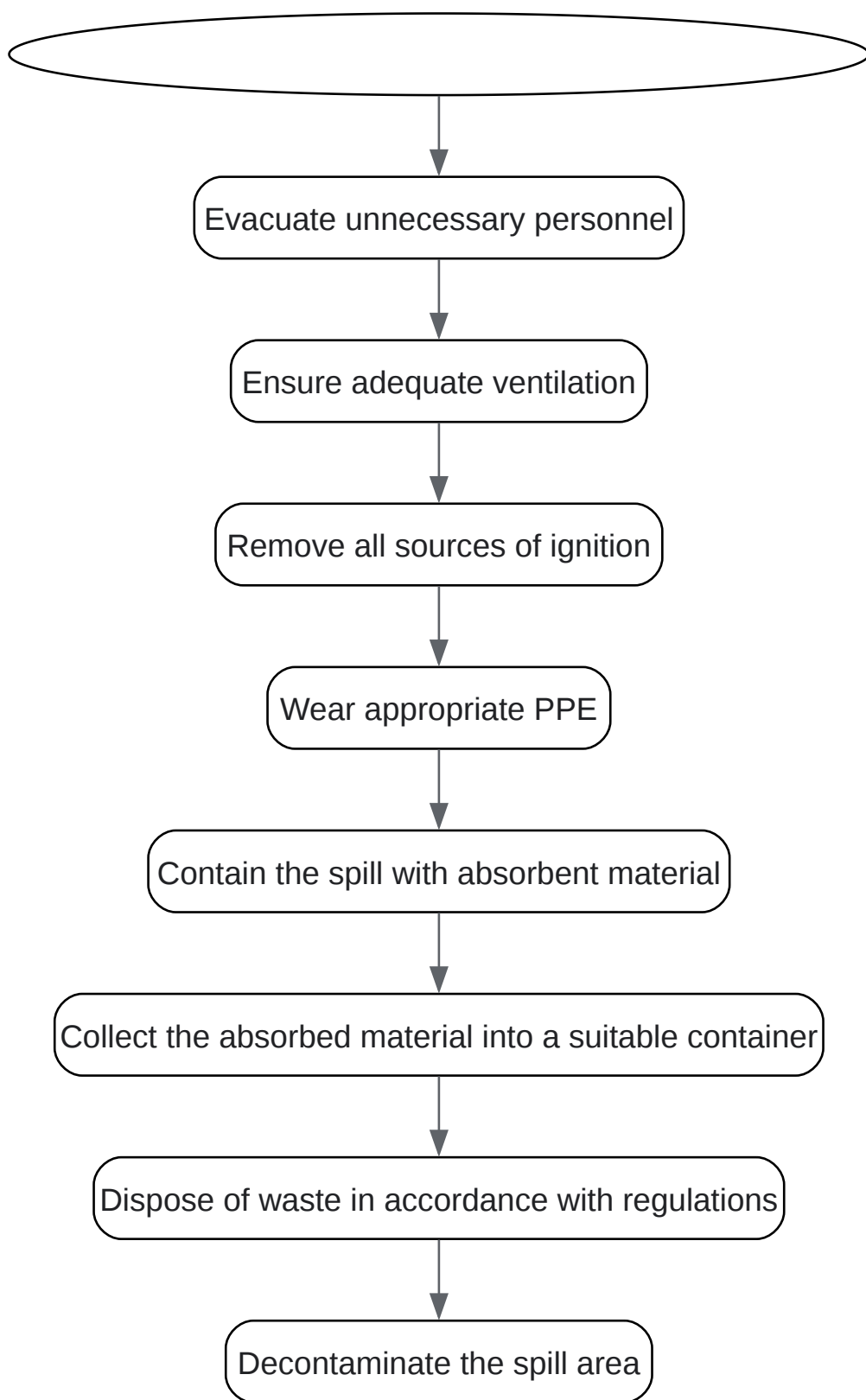
- Preparation:
 - Ensure all glassware is thoroughly dried in an oven and cooled under an inert atmosphere (e.g., nitrogen or argon) to remove any moisture.
 - Set up the reaction apparatus under an inert atmosphere.
 - Don the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Reagent Transfer:
 - Using a dry, inert gas-purged syringe, carefully measure the required volume of **Dicyclopentylmethoxysilane**.
 - Slowly add the silane to the reaction vessel, ensuring the temperature is controlled as per the specific experimental requirements.
- Reaction:
 - Proceed with the chemical reaction according to the specific research protocol.
 - Monitor the reaction for any signs of exothermic events or pressure build-up.
- Work-up and Quenching:
 - Upon completion, cautiously quench the reaction mixture. Be aware that **Dicyclopentylmethoxysilane** reacts with water and moisture, liberating methanol.[6]
 - Follow the specific work-up procedure for the intended product isolation.
- Waste Disposal:

- Dispose of all waste materials, including empty containers and contaminated materials, in accordance with local, state, and federal regulations.^[6]
- Do not dispose of **Dicyclopentyldimethoxysilane** down the drain.

Accidental Release and First Aid Measures

Spill Response

In the event of a spill, follow the procedures outlined in the diagram below.



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Caption: Spill Response Workflow for **Dicyclopentylmethoxysilane**.

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[5]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation occurs.[5][6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][6]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][8] Note to Physician: This product reacts with water in the stomach to form methanol.[6]

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